

Molecular formula and weight of (1-Methylcyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Methylcyclohexyl)methanol

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An In-Depth Technical Guide to **(1-Methylcyclohexyl)methanol** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1-Methylcyclohexyl)methanol**, a key chemical intermediate. Aimed at researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis, and potential applications, with a focus on structured data presentation and detailed experimental protocols.

Core Chemical Data

(1-Methylcyclohexyl)methanol is a cyclic alcohol with a molecular formula of C₈H₁₆O^{[1][2][3]}. Its chemical structure consists of a cyclohexane ring substituted with a methyl group and a hydroxymethyl group on the same carbon atom. This structure gives it distinct physical and chemical properties relevant to its use in organic synthesis.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	^{[1][2][3]}
Molecular Weight	128.21 g/mol	^{[1][4]}
CAS Number	14064-13-2	^{[3][4][5]}
Physical State	Liquid	^[4]
IUPAC Name	(1-methylcyclohexyl)methanol	^[1]

Spectroscopic and Physicochemical Properties

Spectroscopic data is crucial for the identification and characterization of **(1-Methylcyclohexyl)methanol**. The predicted ^1H NMR and characteristic IR absorptions are summarized below.

Spectroscopic Data	Predicted Chemical Shift (δ , ppm) / Wavenumber (cm^{-1})	Key Features
^1H NMR		
Cyclohexane Ring ($-\text{CH}_2-$) ₅	1.2 - 1.6 (Multiplet)	10H
Methyl ($-\text{CH}_3$)	0.9 - 1.1 (Singlet)	3H
Methylene ($-\text{CH}_2\text{OH}$)	3.3 - 3.5 (Singlet)	2H
Hydroxyl ($-\text{OH}$)	Variable (Broad Singlet)	1H
IR Spectroscopy		
O-H Stretch	$\sim 3300\text{ cm}^{-1}$ (Strong, Broad)	Confirms the presence of a hydroxyl group.
C-O Stretch	$\sim 1040\text{ cm}^{-1}$ (Strong)	Indicative of a primary alcohol.

Synthesis of (1-Methylcyclohexyl)methanol

The synthesis of **(1-Methylcyclohexyl)methanol** can be achieved through various routes. A common and industrially relevant method is the hydroformylation of 1-methylcyclohexene, followed by the reduction of the resulting aldehyde. This two-step process can achieve high yields and purity[4].

Experimental Protocol: Synthesis via Hydroformylation and Reduction

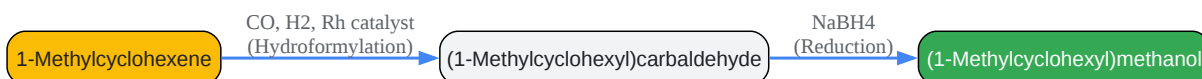
This protocol outlines a general procedure for the synthesis of **(1-Methylcyclohexyl)methanol** from 1-methylcyclohexene.

Step 1: Hydroformylation of 1-Methylcyclohexene

- **Catalyst Preparation:** In a high-pressure reactor, a rhodium-based catalyst (e.g., a rhodium-phosphine complex) is dissolved in an appropriate solvent under an inert atmosphere.
- **Reaction Setup:** The reactor is charged with 1-methylcyclohexene and the catalyst solution.
- **Hydroformylation:** The reactor is pressurized with a mixture of carbon monoxide (CO) and hydrogen (H₂) (syngas). The reaction is heated to a specific temperature and maintained for several hours while monitoring the pressure and gas uptake.
- **Work-up:** After the reaction is complete, the reactor is cooled, and the pressure is released. The resulting mixture, containing (1-methylcyclohexyl)carbaldehyde, is then carried forward to the next step.

Step 2: Reduction of (1-Methylcyclohexyl)carbaldehyde

- **Reduction:** The crude aldehyde from the previous step is dissolved in a suitable solvent (e.g., methanol or ethanol). A reducing agent, such as sodium borohydride (NaBH₄), is added portion-wise at a controlled temperature (e.g., 0-25 °C).
- **Quenching:** After the reduction is complete, the reaction is carefully quenched with water or a dilute acid.
- **Extraction:** The product, **(1-Methylcyclohexyl)methanol**, is extracted from the aqueous layer using an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure. The crude product can be further purified by distillation to yield pure **(1-Methylcyclohexyl)methanol**.



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